

Publish Comparison Guide: In Vivo Validation of (R)-KAPA Inhibitory Effects

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Compound of Interest

Compound Name: (R)-8-Amino-7-oxononanoic acid

CAS No.: 682799-69-5

Cat. No.: B10778523

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Executive Summary: The (R)-KAPA Scaffold

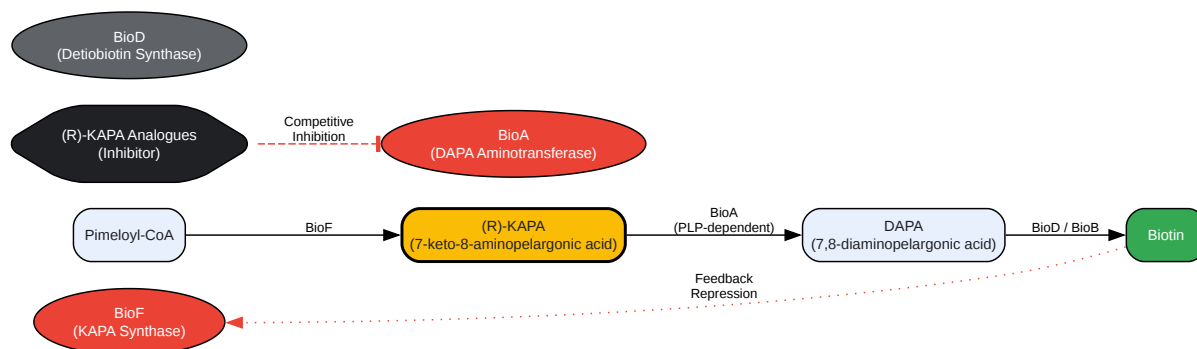
(R)-KAPA (7-keto-8-aminopelargonic acid, also known as 8-amino-7-oxononanoic acid) acts as the obligate substrate for DAPA Aminotransferase (BioA) and the product of KAPA Synthase (BioF). In vivo validation typically focuses on (R)-KAPA analogues (e.g., desmethyl-KAPA, amcilenomycin derivatives) that competitively inhibit BioA, or on validating (R)-KAPA accumulation as a biomarker of pathway inhibition.

- Primary Mechanism: Competitive inhibition of PLP-dependent transamination (BioA).
- Therapeutic Class: Antibiotic (Anti-TB), Herbicide.
- Key Advantage: Absence of target pathway in humans (Safety).

Mechanistic Validation & Pathway Logic

To validate (R)-KAPA inhibitory effects, one must demonstrate disruption of the biotin synthesis flux. The inhibitor mimics the transition state of (R)-KAPA binding to the BioA-PLP complex, preventing the formation of DAPA (7,8-diaminopelargonic acid).

Signaling Pathway Diagram (Graphviz)



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Caption: The Biotin Biosynthesis Pathway. (R)-KAPA is the central intermediate. Inhibitors mimic (R)-KAPA to block BioA, halting biotin production and causing cell death.

Comparative Analysis: (R)-KAPA Analogues vs. Standards

In vivo efficacy is measured against standard antibiotics (for TB models) or herbicides.

Feature	(R)-KAPA Analogues (Target: BioA)	Isoniazid (Target: InhA)	Glyphosate (Target: EPSPS)
Mechanism	PLP-dependent transaminase inhibition	Cell wall mycolic acid synthesis inhibition	EPSP synthase inhibition (Aromatic AA synthesis)
Selectivity	High (Pathway absent in mammals)	High (Mycobacteria specific)	High (Plant/Bacteria specific)
Resistance Profile	Novel target (BioA); low cross-resistance	High clinical resistance prevalence	Widespread resistance (crops/weeds)
Biotin Rescue	Yes (Efficacy reversed by exogenous biotin)	No	No
In Vivo Half-Life	Variable (Requires ester prodrugs for permeability)	~1-4 hours (Humans)	Variable

In Vivo Validation Protocols

Reliable validation requires demonstrating that efficacy is strictly due to biotin depletion. This is proven by the "Biotin Rescue" phenotype.

Experimental Workflow: Murine Infection Model (M. tuberculosis)

Objective: Validate anti-mycobacterial efficacy of (R)-KAPA analogues.

- Inoculation: Aerosol infection of BALB/c mice with M. tuberculosis H37Rv (~100 CFU/lung).
- Dosing Regimen:
 - Group A (Vehicle): PBS/Tween-80 daily.

- Group B (Treatment): (R)-KAPA Analogue (e.g., 25-100 mg/kg) via oral gavage (PO) or intraperitoneal (IP) injection.
- Group C (Rescue Control): Treatment + Dietary Biotin Supplementation (100 mg/kg in chow).
- Group D (Positive Control): Isoniazid (25 mg/kg).
- Duration: 4 weeks of treatment.
- Readout:
 - Sacrifice mice at Day 28.
 - Homogenize lungs and spleen.
 - Plate on 7H10 agar (with OADC enrichment).
 - Key Metric: Log₁₀ reduction in CFU.

Self-Validating Check: Group C (Rescue) must show significantly higher bacterial load than Group B. If biotin does not rescue the phenotype, the compound has off-target toxicity.

Experimental Workflow: Herbicidal Assay (*Arabidopsis thaliana*)

Objective: Validate phytotoxicity and BioA inhibition.

- Germination: Plate *A. thaliana* seeds on MS agar.
- Treatment: Apply (R)-KAPA analogue (0.1 - 100 μ M).
- Rescue Condition: Co-application of Biotin (1 μ M) or DAPA (1 μ M).
- Observation: Measure root length and bleaching (chlorosis) at Day 7.
- Causality Confirmation:
 - Growth Inhibition: Observed in Treatment.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Growth Restoration: Observed in Rescue (Biotin/DAPA).
- Failure to Rescue: Observed if treated with KAPA (substrate) accumulation, confirming the block is downstream of KAPA.

Quantitative Data Presentation

Typical results for a potent (R)-KAPA-based BioA inhibitor (e.g., derived from Amiclenomycin).

Metric	Value	Interpretation
IC50 (BioA Enzyme)	< 50 nM	High affinity binding to PLP-enzyme complex.
MIC (M. tuberculosis)	0.5 - 2.0 µg/mL	Potent antibacterial activity.
MIC (+ Biotin)	> 64 µg/mL	Crucial: Confirms mechanism is biotin starvation.
CC50 (Vero Cells)	> 100 µM	Low mammalian toxicity (Target is absent).
Mouse Lung CFU Red.	-2.0 Log10	Significant in vivo bactericidal effect.

References

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